

An In-Depth Technical Guide to 2-(1-Adamantyl)quinoline-4-carboxylic Acid

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Compound of Interest

Compound Name: 2-(1-Adamantyl)quinoline-4-carboxylic acid

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Abstract

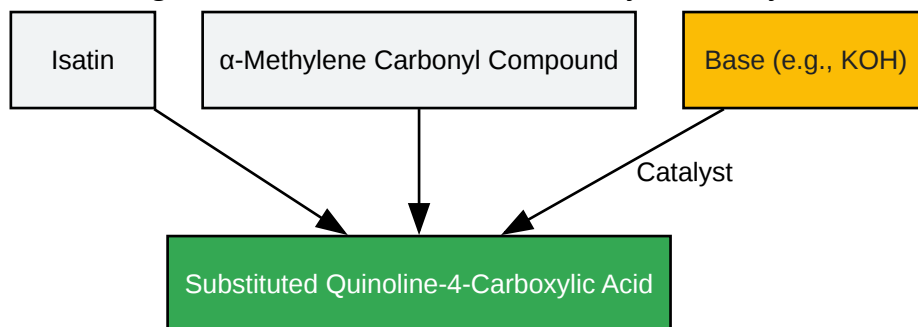
2-(1-Adamantyl)quinoline-4-carboxylic acid is a synthetic organic compound featuring a quinoline core substituted with a bulky adamantyl group at the 2-position and a carboxylic acid at the 4-position. This unique structural arrangement, combining the biologically active quinoline scaffold with the lipophilic and rigid adamantane cage, has garnered interest within the scientific community for its potential therapeutic applications. This technical guide provides a comprehensive overview of the chemical structure, synthesis, and known biological activities of **2-(1-Adamantyl)quinoline-4-carboxylic acid**, with a focus on its potential as a lead compound in drug discovery.

Chemical Structure and Properties

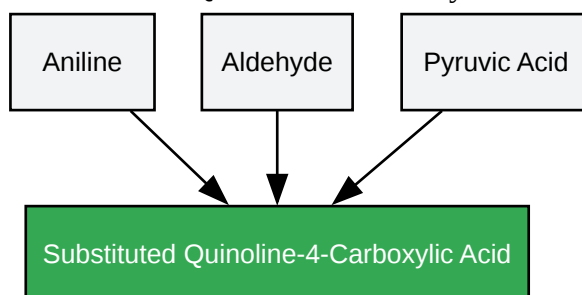
2-(1-Adamantyl)quinoline-4-carboxylic acid is characterized by the fusion of a quinoline ring system with an adamantane moiety. The quinoline core is a well-established pharmacophore found in numerous therapeutic agents, while the adamantyl group is known to enhance lipophilicity and metabolic stability, and can facilitate anchoring to biological targets.^[1]

Chemical Structure:

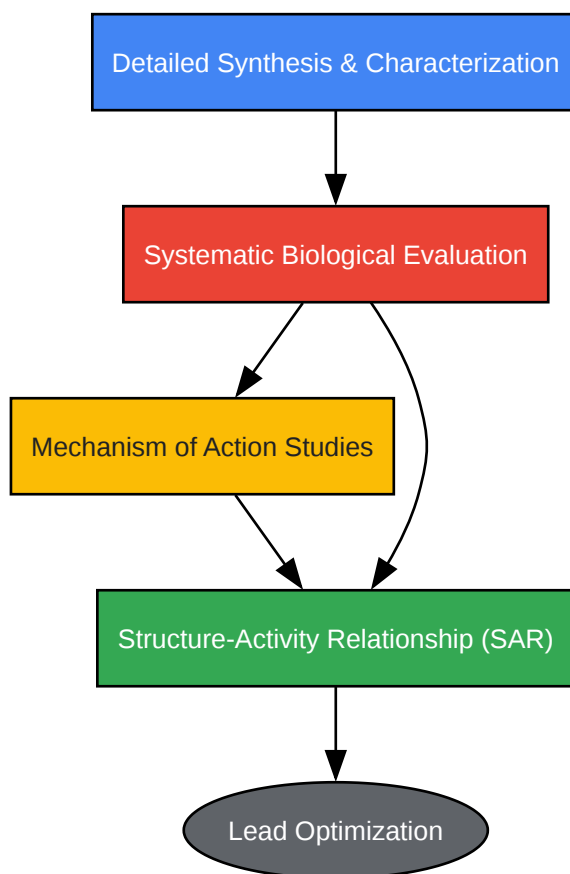
Pfitzinger Reaction for Quinoline-4-Carboxylic Acid Synthesis



Doebner Reaction for Quinoline-4-Carboxylic Acid Synthesis



Future Research Workflow



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References

- 1. Evaluation of Quinoline-Related Carboxylic Acid Derivatives as Prospective Differentially Antiproliferative, Antioxidative, and Anti-Inflammatory Agents - PubMed [pubmed.ncbi.nlm.nih.gov]
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